

sinapyl alcohol-d3 storage conditions stability

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Compound Focus: Sinapyl alcohol-d3

Cat. No.: S12839350

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Storage & Handling Specifications

The table below summarizes the key storage and handling information for **Sinapyl alcohol-d3** based on the available data.

Aspect	Specification	Source / Additional Context
Product Form	Solid	[1]
Appearance	Light yellow to yellow	[1]
Primary Storage	4°C, protected from light, stored under nitrogen	[1]
Long-term Storage	-80°C: 6 months; -20°C: 1 month (must be protected from light & stored under nitrogen)	[1]
CAS Number	934634-29-4	[1]
Molecular Formula	C ₁₁ H ₁₁ D ₃ O ₄	[1]

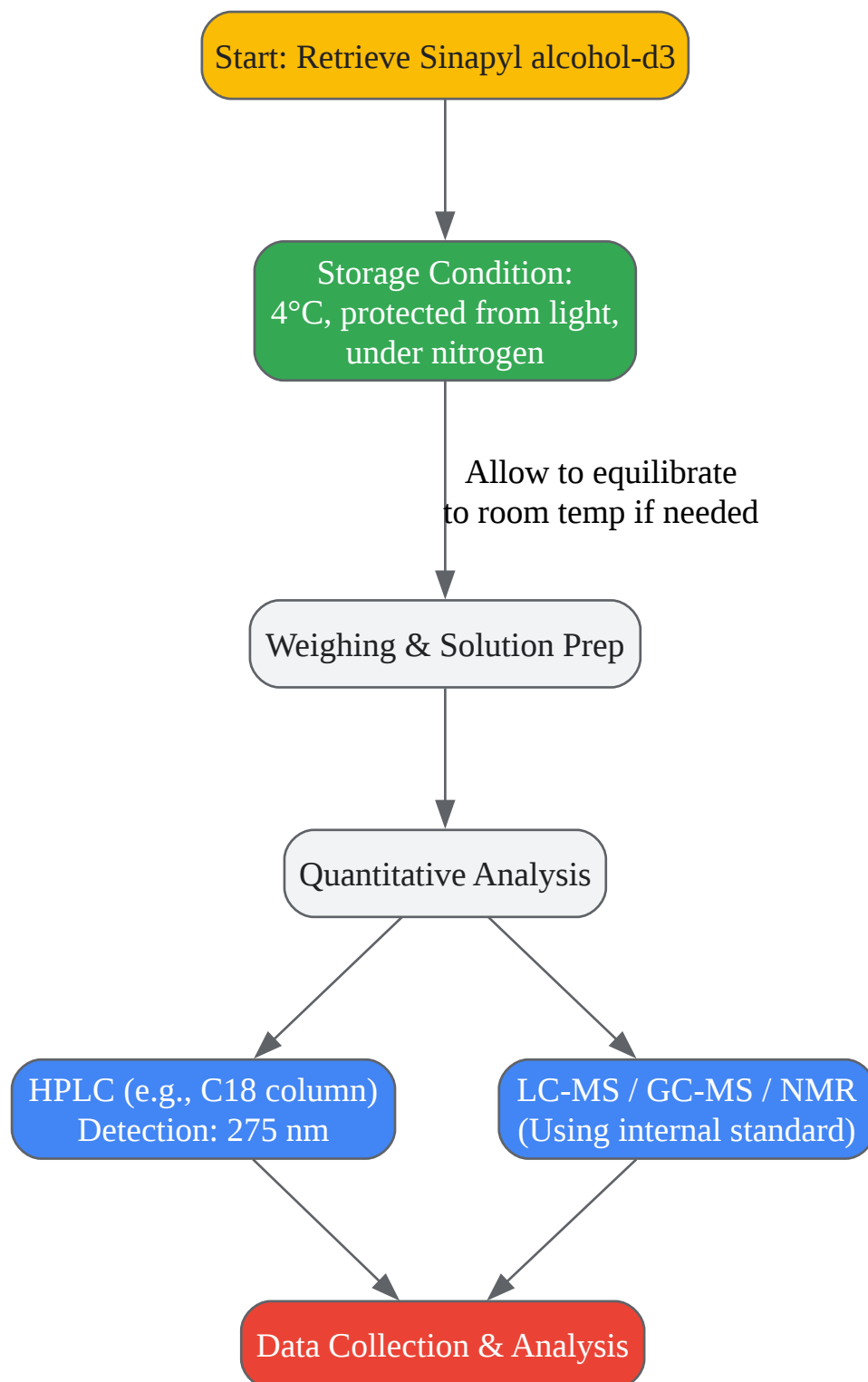
Experimental Context and Protocols

While the search results do not contain explicit troubleshooting guides, they provide important context on how Sinapyl alcohol and its deuterated form are used in research, which can inform handling practices.

- **Role in Research: Sinapyl alcohol-d3** is a **deuterium-labeled** version of Sinapyl alcohol. It is primarily used as a **tracer or an internal standard** for quantitative analysis in techniques like NMR, GC-MS, or LC-MS [1]. Its non-labeled counterpart is a key monolignol involved in lignin biosynthesis in plants and has documented anti-inflammatory and antinociceptive properties [1] [2] [3].
- **Relevant Analytical Methods:** The stability of Sinapyl alcohol is crucial for accurate analysis. Several chromatographic methods have been developed for separating and quantifying it and related compounds:
 - **High-Performance Liquid Chromatography (HPLC):** A method using a C18 column with a methanol-water mobile phase, a flow rate of 0.4-0.7 mL/min, and detection at 275 nm can effectively separate and detect sinapyl alcohol [4].
 - **Ultra-High-Performance Supercritical Fluid Chromatography (UHPSFC):** This technique has been used for the rapid separation (under 6 minutes) of complex mixtures containing lignin-derived compounds, including sinapyl alcohol, coupled with mass spectrometry for detection [5].

Experimental Workflow for Analysis

The following diagram outlines a general workflow for preparing and analyzing a sample containing **Sinapyl alcohol-d3**, integrating the storage conditions and analytical methods mentioned above.



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Frequently Asked Questions

- **Why is it critical to store Sinapyl alcohol-d3 under nitrogen and protected from light?** Sinapyl alcohol is a phenolic compound. Exposure to air (oxygen) can lead to oxidation, while light can accelerate decomposition reactions. Storing under an inert nitrogen atmosphere and in the dark is a standard practice to prevent degradation and maintain the stability and purity of the compound for accurate experimental results.
- **My Sinapyl alcohol-d3 has turned a darker yellow. Is it still usable?** The pure compound is described as "light yellow to yellow" [1]. A significant darkening in color may indicate decomposition or oxidation. For quantitative work where precision is paramount (especially when used as an internal standard), it is advisable to use a fresh batch or have the current batch analyzed for purity. For qualitative work, it may still be usable, but the potential impact on your results should be considered.
- **Can I use Sinapyl alcohol-d3 in an SFC-MS method?** Yes, the principles are sound. While one study focused on the analysis of various lignin-derived monomers, including sinapyl alcohol, using UHPSFC/QTOF-MS [5], the deuterated form (**Sinapyl alcohol-d3**) is specifically designed to be used as an internal standard in such MS-based techniques [1]. You would need to optimize the ionization and separation parameters for your specific instrument.

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